

Vinyltris(methylethylketoxime)silane: A Technical Guide for Neutral Cure Applications

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Compound of Interest

Compound Name: Vinyltris(methylethylketoxime)silane

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Abstract

Vinyltris(methylethylketoxime)silane (VOS), a vinyl-functional oximino silane, is a key crosslinking agent in neutral cure Room Temperature Vulcanizing (RTV) silicone sealants and adhesives. This technical guide provides an in-depth overview of its chemical properties, mechanism of action, and applications, with a focus on its role in silicone chemistry. While its primary use is in industrial materials, this guide also explores potential, albeit currently limited, considerations for biomedical contexts. Detailed information on its synthesis, experimental protocols for sealant formulation, and comprehensive safety and handling procedures are also presented.

Introduction

Vinyltris(methylethylketoxime)silane, with the CAS number 2224-33-1, is an organosilane that functions as a moisture-activated crosslinking agent.^{[1][2]} Its chemical structure features a central silicon atom bonded to a vinyl group and three methylethylketoxime groups.^[1] This unique combination of functional groups allows it to play a crucial role in the formulation of

high-performance silicone elastomers, particularly in applications where a neutral curing mechanism is required to avoid corrosion of substrates.^[2]

The vinyl group provides a site for further chemical modification and can enhance crosslinking density and adhesion to various substrates.^[2] The methylethylketoxime groups are hydrolyzable and react with moisture to initiate the curing process, releasing methylethylketoxime (MEKO) as a byproduct.^[2] This neutral byproduct makes VOS-containing sealants compatible with a wide range of materials, including sensitive metals and plastics.^[2]

Physicochemical Properties

A summary of the key physicochemical properties of **Vinyltris(methylethylketoxime)silane** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₂₇ N ₃ O ₃ Si	^[3]
Molecular Weight	313.47 g/mol	^[4]
CAS Number	2224-33-1	^{[1][2][3][4]}
Appearance	Colorless to pale yellow liquid	
Odor	Characteristic ketoxime odor	
Density	0.9800–1.0000 g/cm ³	
Boiling Point	>250°C (decomposes)	
Refractive Index	1.4525–1.4725	
Purity	≥95%	
Solubility	Miscible with organic solvents; immiscible with water	^[3]

Mechanism of Action: Neutral Curing

The primary function of **Vinyltris(methylethylketoxime)silane** is to act as a crosslinker in condensation cure silicone systems. The curing process is initiated by atmospheric moisture

and proceeds via a two-step mechanism: hydrolysis and condensation.

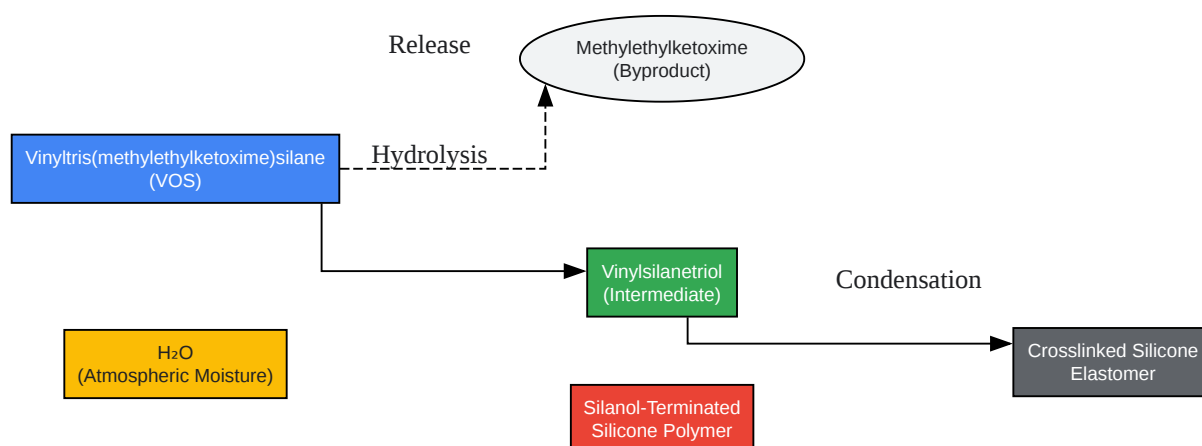
Hydrolysis

In the presence of moisture, the three methylethylketoxime groups attached to the silicon atom undergo hydrolysis to form silanol groups (Si-OH) and release methylethylketoxime (MEKO). This reaction is the initial step in the curing process.

Condensation

The newly formed, highly reactive silanol groups then undergo condensation reactions with other silanol groups on adjacent silicone polymer chains. This process forms stable siloxane bonds (Si-O-Si), creating a three-dimensional crosslinked network. This network structure is responsible for the transformation of the liquid or paste-like sealant into a solid, durable, and elastic rubber.

The overall curing mechanism can be visualized as a signaling pathway, as depicted in the following diagram.



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Figure 1: Curing mechanism of VOS in silicone sealants.

Experimental Protocols

Synthesis of Vinyl-Functional Oximinosilanes

A general procedure for the synthesis of vinyl-functional oximinosilanes involves the reaction of a vinyltrialkoxysilane with an appropriate oxime in the presence of a catalyst. While a specific, detailed protocol for **Vinyltris(methylethylketoxime)silane** is not readily available in open literature, a representative synthesis of a similar organosilane is described below.

Synthesis of Highly Aromatic Organosilanes:

- A stirred mixture of 4,4',4''-((phenylsilanetriyl)tris(oxy))tribenzaldehyde (10 mmol) and an aryl amine (33 mmol) in tetrahydrofuran (THF; 25 mL) containing glacial acetic acid (0.5 mL) is refluxed for 5 hours.
- Upon cooling, the solid product is collected by filtration, washed with hexane, and dried in a vacuum oven at 60°C for 1 hour to yield the corresponding organosilane.[\[5\]](#)

Note: This is a generalized procedure for a related compound and would require significant adaptation for the specific synthesis of VOS.

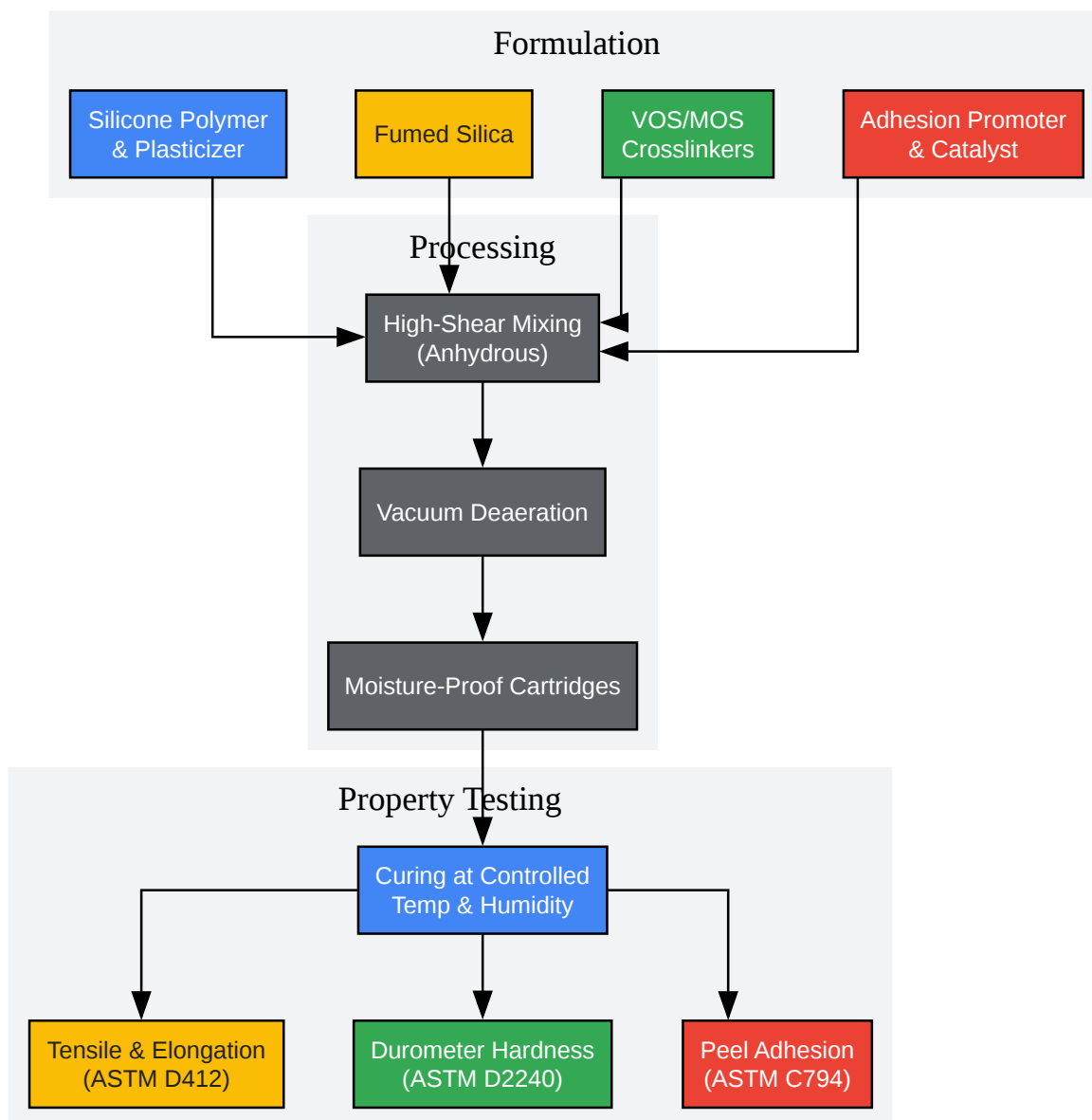
Formulation of a Neutral Cure Silicone Sealant

The following provides a starting point formulation for a generic one-component, neutral cure (oxime-type) RTV silicone sealant. The exact proportions of components will need to be optimized based on desired final properties.

Table 2: Starting Formulation for a High-Modulus Oxime RTV Silicone Sealant[\[6\]](#)

Component	Function	Percentage by Weight (%)
Polydimethylsiloxane, OH-terminated (50,000 cps)	Base Polymer	65.9
Polydimethylsiloxane, trimethyl-terminated (1000 cps)	Plasticizer	20.0
Vinyltris(methylethylketoxime)silane (VOS)	Crosslinker	4.0
Methyltris(methylethylketoxime)silane (MOS)	Co-crosslinker	2.0
Fumed Silica (hydrophobic)	Reinforcing Filler	7.0
Aminosilane Adhesion Promoter	Adhesion Promoter	1.0
Dibutyltin Dilaurate	Catalyst	0.1

Experimental Workflow for Sealant Preparation and Testing:



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Figure 2: Workflow for silicone sealant formulation and testing.

Performance Data

The inclusion of **Vinyltris(methylethylketoxime)silane** in a silicone sealant formulation can significantly impact its performance characteristics. When used in combination with other oximino silanes like methyltris(methylethylketoxime)silane (MOS), VOS can lead to a shorter skin formation time without a reduction in the overall curing time.^{[1][4]} This allows the sealant to

withstand stress earlier, achieving a certain elasticity and tear resistance more rapidly.[7] The reactivity of oximino silanes generally follows the trend: Tetrafunctional Oximino Silane (TOS) > VOS > MOS.[8] By blending these crosslinkers, formulators can precisely control properties such as skin-over time, curing rate, and the time to first elastic recovery.[8]

While specific quantitative data is often proprietary, Table 3 presents a qualitative and comparative overview of the effects of different crosslinker types on the properties of RTV silicone sealants.

Table 3: Qualitative Comparison of RTV Silicone Sealant Curing Systems[9][10]

Property	Acetoxy Cure	Alkoxy Cure	Oxime Cure (with VOS)
Cure Time	Relatively fast	Slower than acetoxy	Longer tack-free and cure times than acetoxy or alkoxy
Adhesion	Good	Not as good as acetoxy	Good, can be enhanced with adhesion promoters
Corrosiveness	Corrosive (releases acetic acid)	Non-corrosive (releases alcohol)	Non-corrosive (releases MEKO)
Odor	Strong, vinegar-like	Low odor	Characteristic oxime odor

Applications

The primary application for **Vinyltris(methylethylketoxime)silane** is as a crosslinking agent in neutral cure RTV silicone sealants and adhesives.[1][2] These are widely used in the construction, automotive, and electronics industries.[2] Its non-corrosive nature makes it suitable for use on sensitive substrates like metals and marble.[11]

Biomedical and Drug Development Applications

Currently, there is a significant lack of published research on the direct application of **Vinyltris(methylethylketoxime)silane** in drug development or as a component of biomedical devices intended for in-vivo use. However, the broader class of silane coupling agents is being explored in biomedical materials for surface modification to improve biocompatibility and control protein and cell adhesion.[12] Silanes are also used to functionalize mesoporous materials for potential applications in drug delivery systems.[13] Given the release of methylethylketoxime (MEKO) during the curing process, which has its own toxicological profile, the use of VOS in direct biomedical applications would require extensive biocompatibility and toxicological evaluation.

Safety and Handling

Vinyltris(methylethylketoxime)silane is a hazardous chemical and requires careful handling.

- Hazards: Causes serious eye damage, skin irritation, and may cause an allergic skin reaction. It is also suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.[14][15]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[15] In case of inadequate ventilation, use a full-face respirator.[4]
- Handling: Handle in a well-ventilated area. Avoid contact with skin and eyes, and avoid breathing vapor or mist. Keep away from heat, sparks, and open flames.[14]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[16]
- Spills: In case of a spill, absorb with an inert material and place in an appropriate container for disposal.[14]

Conclusion

Vinyltris(methylethylketoxime)silane is a versatile and effective neutral curing agent for RTV silicone sealants. Its ability to accelerate skin formation time without compromising overall cure time makes it a valuable component for formulators seeking to optimize the performance and processing of their products. While its current applications are predominantly industrial, the broader field of silane chemistry continues to be an area of active research with potential future implications in more specialized fields. For researchers and scientists, understanding the

fundamental chemistry of VOS and its role in polymerization provides a basis for the development of new materials with tailored properties. However, for those in drug development, the current body of evidence does not support its direct use in pharmaceutical or in-vivo biomedical applications without significant further research into its biocompatibility and toxicology.

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